

# Step-by-step guide for sodium o-cresolate preparation in the lab.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Sodium o-cresolate**

Cat. No.: **B1260490**

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## Application Note: Synthesis of Sodium o-cresolate

### Introduction

**Sodium o-cresolate** (CAS 4549-72-8), the sodium salt of o-cresol, is a chemical intermediate used in the synthesis of pharmaceuticals, dyes, and other organic compounds.<sup>[1]</sup> It is formed through a standard acid-base neutralization reaction where the weakly acidic o-cresol reacts with a strong base, typically sodium hydroxide (NaOH), to form the corresponding salt and water.<sup>[2][3]</sup> This document outlines the chemical principles, critical safety protocols, and hazard information pertinent to the laboratory-scale preparation of **sodium o-cresolate**.

### Chemical Principle

The formation of **sodium o-cresolate** is a straightforward acid-base reaction. o-Cresol (2-methylphenol) is a weak acid due to the hydroxyl group attached to the aromatic ring.<sup>[3][4]</sup> When reacted with a strong base like sodium hydroxide, the acidic proton of the hydroxyl group is transferred to the hydroxide ion, forming **sodium o-cresolate** and water.<sup>[2][3]</sup> This reaction converts the less water-soluble o-cresol into its ionic, more water-soluble conjugate base.<sup>[2]</sup>

### Reagents and Properties

A summary of the key physical and chemical properties of the reactants and the final product is provided below.

| Property          | o-Cresol                                      | Sodium Hydroxide            | Sodium o-cresolate                   |
|-------------------|---|-----------------------------|--------------------------------------|
| CAS Number        | 95-48-7[5]                                    | 1310-73-2[6]                | 4549-72-8[7]                         |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> O[8]            | NaOH[6]                     | C <sub>7</sub> H <sub>7</sub> NaO[9] |
| Molecular Weight  | 108.14 g/mol                                  | 40.00 g/mol                 | 130.12 g/mol [5]                     |
| Appearance        | White crystalline solid[10]                   | White pellets or flakes[11] | Typically an amber liquid[5]         |
| Key Hazards       | Toxic, Corrosive, Environmental Hazard[8][12] | Corrosive[6][13]            | Caustic[5]                           |

## Experimental Protocol: Hazard Analysis and Safety First

Extreme caution must be exercised when handling the materials for this synthesis, particularly o-cresol. The following protocols are mandatory for ensuring laboratory safety.

### Hazard Identification and Risk Assessment

- o-Cresol: This compound is highly toxic and corrosive.[12] It can cause severe skin burns and eye damage.[8][12] It is toxic if swallowed or in contact with skin, and repeated exposure can cause damage to organs such as the liver, kidneys, and central nervous system.[12][14] Due to its anesthetic properties, pain may not be felt upon initial skin contact.[15]
- Sodium Hydroxide: This is a strong, caustic base that causes severe skin burns and serious eye damage.[6][13] Contact can lead to rapid tissue destruction.[11]

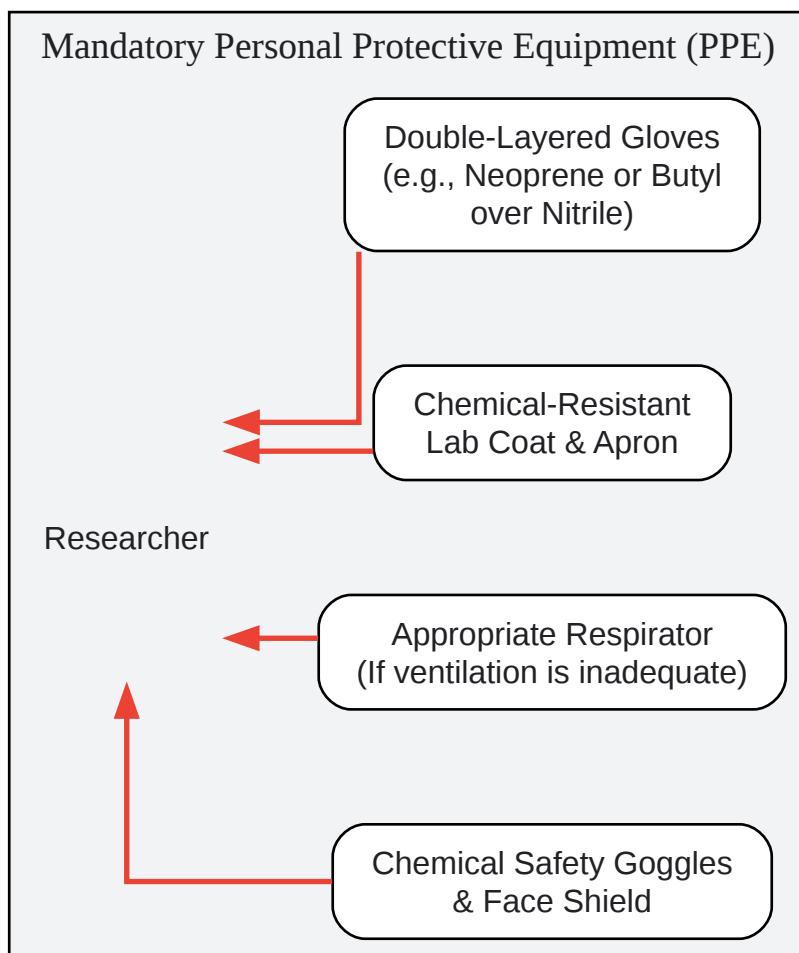
A thorough risk assessment must be conducted before beginning any work.[10] It is critical to understand the hazards and have all safety and first aid materials readily available.[16][17] Never work alone when handling these chemicals.[16]

### Engineering Controls

- Chemical Fume Hood: All handling of o-cresol, including weighing and solution preparation, must be performed inside a certified chemical fume hood to prevent inhalation of its volatile and toxic vapors.[10][18]

### Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE is provided below. The specific equipment is non-negotiable for this procedure.



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Caption: Essential PPE for handling corrosive and toxic reagents.

- Eye and Face Protection: Chemical safety goggles and a full-face shield are required whenever there is a potential for splashes.[12][18]

- Skin and Body Protection: A fully buttoned lab coat must be worn.[18] For handling concentrated o-cresol, a chemical-resistant apron (e.g., butyl rubber or neoprene) is also required.[16] Full-length pants and closed-toe shoes are mandatory.[18]
- Hand Protection: Gloves must be worn at all times. For concentrated solutions, utility-grade neoprene or butyl rubber gloves should be worn over standard nitrile gloves (double-gloving).[18] Disposable nitrile gloves alone offer very low protection and should be changed immediately upon any contact.[15]

### First Aid and Emergency Procedures

- Emergency Stations: An emergency eyewash station and safety shower must be accessible within 10 seconds of the work area.[16]
- First Aid Kit: A dedicated first aid kit for phenol/cresol exposure must be available. This should contain polyethylene glycol (PEG 300 or PEG 400), which is recommended for initial skin decontamination.[15][16]
- Skin Exposure: In case of skin contact, rapid decontamination is critical.[16] Immediately remove all contaminated clothing.[19] Liberally apply PEG 300 or PEG 400 to the affected area and gently wipe; do not scrub.[16][17] If PEG is unavailable, wash with large amounts of soap and water.[15] Seek immediate medical attention.[8]
- Eye Exposure: Immediately flush eyes with water at an eyewash station for at least 15-30 minutes, holding the eyelids open.[8][19] Seek immediate medical attention.
- Spill Cleanup: Small spills can be managed by trained personnel wearing appropriate PPE. [17] Absorb liquid spills with vermiculite or other suitable absorbent material.[10] Crystalline spills should be carefully collected, followed by a wet wipe of the area with an appropriate solvent like 70% isopropanol.[17] All cleanup materials must be disposed of as hazardous waste.[17]

### Waste Disposal

All solutions containing o-cresol, **sodium o-cresolate**, and contaminated materials (gloves, paper towels, etc.) must be collected and disposed of as hazardous chemical waste according to institutional and local regulations.[17][18] Do not dispose of this waste down the drain.[20]

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## References

- 1. Cas 4549-72-8,sodium o-cresolate | lookchem [lookchem.com]
- 2. gauthmath.com [gauthmath.com]
- 3. homework.study.com [homework.study.com]
- 4. objectstorage.ap-mumbai-1.oraclecloud.com [objectstorage.ap-mumbai-1.oraclecloud.com]
- 5. Sodium o-cresolate (4549-72-8) for sale [vulcanchem.com]
- 6. fishersci.com [fishersci.com]
- 7. sodium o-cresolate | lookchem [lookchem.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. chembk.com [chembk.com]
- 10. Working Safely with Phenol Guideline / Document / Policy and Procedure Library [policies.uq.edu.au]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. benchchem.com [benchchem.com]
- 13. itwreagents.com [itwreagents.com]
- 14. nj.gov [nj.gov]
- 15. oehs.tulane.edu [oehs.tulane.edu]
- 16. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety [ehs.cornell.edu]
- 17. ehs.wwu.edu [ehs.wwu.edu]
- 18. ehs.yale.edu [ehs.yale.edu]
- 19. O-CRESOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 20. cdhfinechemical.com [cdhfinechemical.com]

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